

Chemical properties and structure of MeOSuc-AAPV-AMC.

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Compound of Interest

Compound Name: MeOSuc-AAPV-AMC

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MeOSuc-AAPV-AMC: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **MeOSuc-AAPV-AMC**, a widely used fluorogenic substrate in elastase research. This document details experimental protocols and presents key quantitative data to facilitate its effective use in laboratory settings.

Core Chemical Properties and Structure

MeOSuc-AAPV-AMC, with the full chemical name N-(Methoxy-succinyl)-L-Alanyl-L-Alanyl-L-Prolyl-L-Valyl-7-amino-4-methylcoumarin, is a synthetic tetrapeptide covalently linked to a fluorescent reporter molecule, 7-amino-4-methylcoumarin (AMC).^{[1][2][3]} Its design as a fluorogenic substrate is predicated on the specific recognition and cleavage of the peptide sequence by elastases, particularly human neutrophil elastase.^{[4][5]}

The substrate in its intact form exhibits minimal fluorescence. However, upon enzymatic cleavage of the amide bond between the valine residue and the AMC group by elastase, the highly fluorescent AMC molecule is released. This liberation of AMC results in a measurable increase in fluorescence intensity, which is directly proportional to the elastase activity in the sample. The excitation and emission maxima for the cleaved AMC are approximately 380 nm and 460 nm, respectively.

Quantitative Data Summary

For ease of reference and experimental design, the key quantitative parameters of **MeOSuc-AAPV-AMC** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	627.69 g/mol	
Molecular Formula	C ₃₁ H ₄₁ N ₅ O ₉	
CAS Number	72252-90-5	
Excitation Wavelength (Ex)	~380 nm	
Emission Wavelength (Em)	~460 nm	
Michaelis Constant (Km)	130 μM for neutrophil elastase, 362 μM for human leukocyte and porcine pancreatic elastase	
Purity	≥95% (HPLC)	
Appearance	White solid	

Experimental Protocols

The following section provides a detailed methodology for a standard in vitro elastase activity assay using **MeOSuc-AAPV-AMC**.

Reagent Preparation

- **Assay Buffer:** A common buffer for elastase assays is 0.1 M Tris-HCl with 0.5 M NaCl, adjusted to a pH of 8.0. Another suitable buffer is 200 mM Tris-HCl, 500 mM NaCl, and 0.05% Tween-20 at pH 8.0.
- **Substrate Stock Solution:** Due to its limited solubility in aqueous solutions, **MeOSuc-AAPV-AMC** should be dissolved in an organic solvent such as dimethyl sulfoxide (DMSO) to prepare a concentrated stock solution (e.g., 10-20 mM). Sonication may be required to fully dissolve the compound. Store the stock solution at -20°C or -80°C.
- **Enzyme Solution:** Prepare a stock solution of the elastase enzyme (e.g., human neutrophil elastase) in an appropriate buffer, and dilute it to the desired working concentration in the assay buffer immediately before use.

Assay Procedure (96-well plate format)

- **Prepare Working Substrate Solution:** Dilute the **MeOSuc-AAPV-AMC** stock solution in the assay buffer to the desired final concentration. A typical final concentration is in the range of 10-400 μ M. Note that some protocols suggest preparing a 2x concentrated working solution.
- **Plate Setup:** Add the appropriate volume of assay buffer, test compounds (inhibitors or activators), and vehicle controls to the wells of a 96-well microplate.
- **Enzyme Addition:** Add the diluted enzyme solution to each well to initiate the reaction. The final volume in each well should be consistent (e.g., 100-200 μ L).
- **Incubation:** Incubate the plate at a controlled temperature, typically 37°C.
- **Fluorescence Measurement:** Measure the fluorescence intensity at regular intervals using a microplate reader with excitation set to ~380 nm and emission to ~460 nm. The kinetic read will allow for the determination of the reaction rate.

Data Analysis

The rate of the enzymatic reaction is determined by calculating the slope of the linear portion of the fluorescence intensity versus time curve. This rate is proportional to the elastase activity. For inhibitor studies, the percentage of inhibition can be calculated by comparing the reaction rates in the presence and absence of the inhibitor.

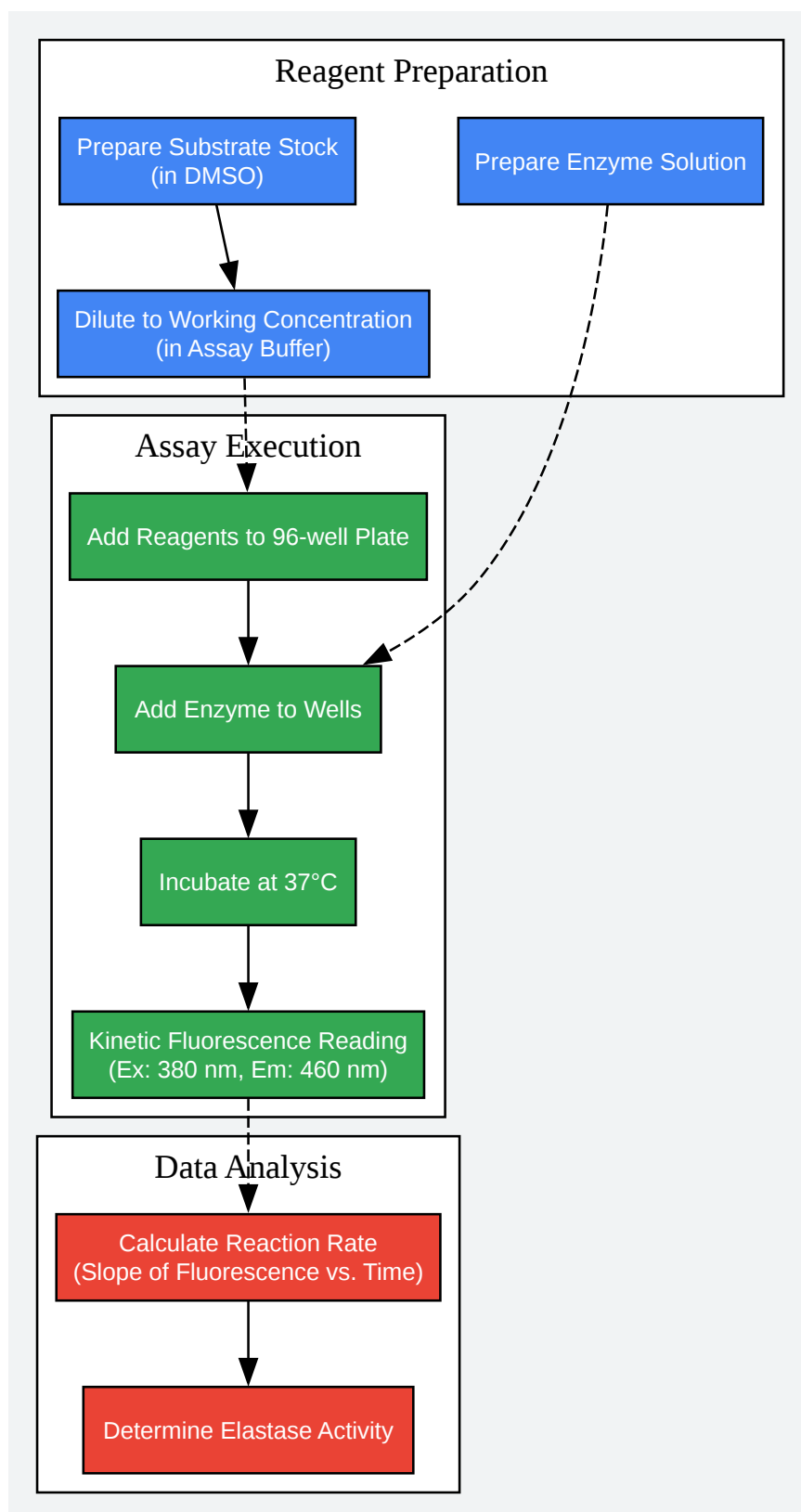
Visualized Pathways and Workflows

To further clarify the experimental process and the underlying mechanism, the following diagrams are provided.



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Diagram 1: Enzymatic cleavage of **MeOSuc-AAPV-AMC** by elastase.



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Diagram 2: A typical experimental workflow for an elastase assay.

Storage and Solubility

Proper storage and handling of **MeOSuc-AAPV-AMC** are crucial for maintaining its stability and performance.

- **Storage:** The solid compound should be stored at -20°C for long-term stability. Stock solutions in DMSO should be stored at -80°C. It is important to protect the compound from moisture and direct sunlight.
- **Solubility:** **MeOSuc-AAPV-AMC** is highly soluble in DMSO (up to 100 mg/mL) and DMF. It has limited solubility in aqueous buffers, hence the need for an organic solvent to prepare a stock solution. When diluting the DMSO stock in an aqueous buffer, ensure thorough mixing to prevent precipitation.

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